

Application Notes for OGG1 Inhibitors in Animal Models

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Compound of Interest

Compound Name: OGG1-IN-08

Cat. No.: B1677187

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Introduction

8-oxoguanine DNA glycosylase 1 (OGG1) is a key enzyme in the base excision repair (BER) pathway, responsible for recognizing and excising the oxidized DNA lesion 7,8-dihydro-8-oxoguanine (8-oxoG).[1][2][3][4] Beyond its canonical role in DNA repair, OGG1 has been implicated in the regulation of gene expression and inflammatory responses.[1][5][6] Inhibition of OGG1 is a promising therapeutic strategy for various conditions, including cancer and inflammatory diseases.[4][7] This document provides detailed information on the in vivo application of two potent and selective OGG1 inhibitors, TH5487 and SU0268.

Mechanism of Action

Both TH5487 and SU0268 are competitive inhibitors that bind to the active site of OGG1, preventing it from binding to and excising 8-oxoG lesions in the DNA.[4] This inhibition of OGG1's catalytic activity can lead to the accumulation of 8-oxoG, which can modulate downstream signaling pathways and cellular responses.[1][4]

Signaling Pathways Modulated by OGG1 Inhibition

The inhibition of OGG1 can impact several signaling pathways. The accumulation of 8-oxoG, or the direct interaction of OGG1 with other proteins, can influence pathways such as:

- **NF-κB Signaling:** OGG1 has been shown to play a role in the activation of NF-κB-mediated gene expression in response to oxidative stress.[5]

- Ras-MAPK Pathway: The OGG1-8-oxoG complex can act as a guanine nucleotide exchange factor for Ras GTPases, leading to the activation of the downstream MAPK signaling cascade (Raf-MEK-ERK).[2][8]
- TGF- β Signaling: OGG1 is involved in TGF- β 1-induced fibrogenic gene activation, where it facilitates the binding of transcription factors like SMAD3 to gene promoters.[1]
- p53 Signaling: OGG1 can interact with and modulate the p53 signaling pathway, which is crucial for cell cycle control and apoptosis in response to DNA damage.[9][10]

OGG1 Inhibitor: TH5487

Quantitative Data for In Vivo Studies

Parameter	Details	Animal Model	Source
Dosage	20 mg/kg	Mice	[1]
Administration Route	Intraperitoneal (i.p.) injection	Mice	[1]
Frequency	Daily	Mice	[1]
Vehicle	10% DMSO, 40% PEG300, 5% Tween 80, 45% saline	Mice	[1]

Experimental Protocol: Administration of TH5487 in a Murine Model of Lung Injury

This protocol is based on a study investigating the role of OGG1 in TGF- β 1-induced lung fibrosis.[1]

1. Materials:

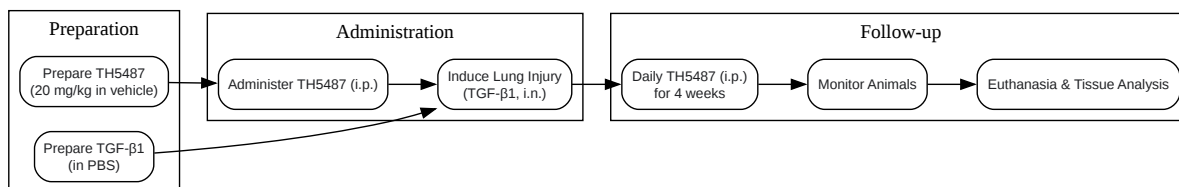
- TH5487
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline (0.9% NaCl)

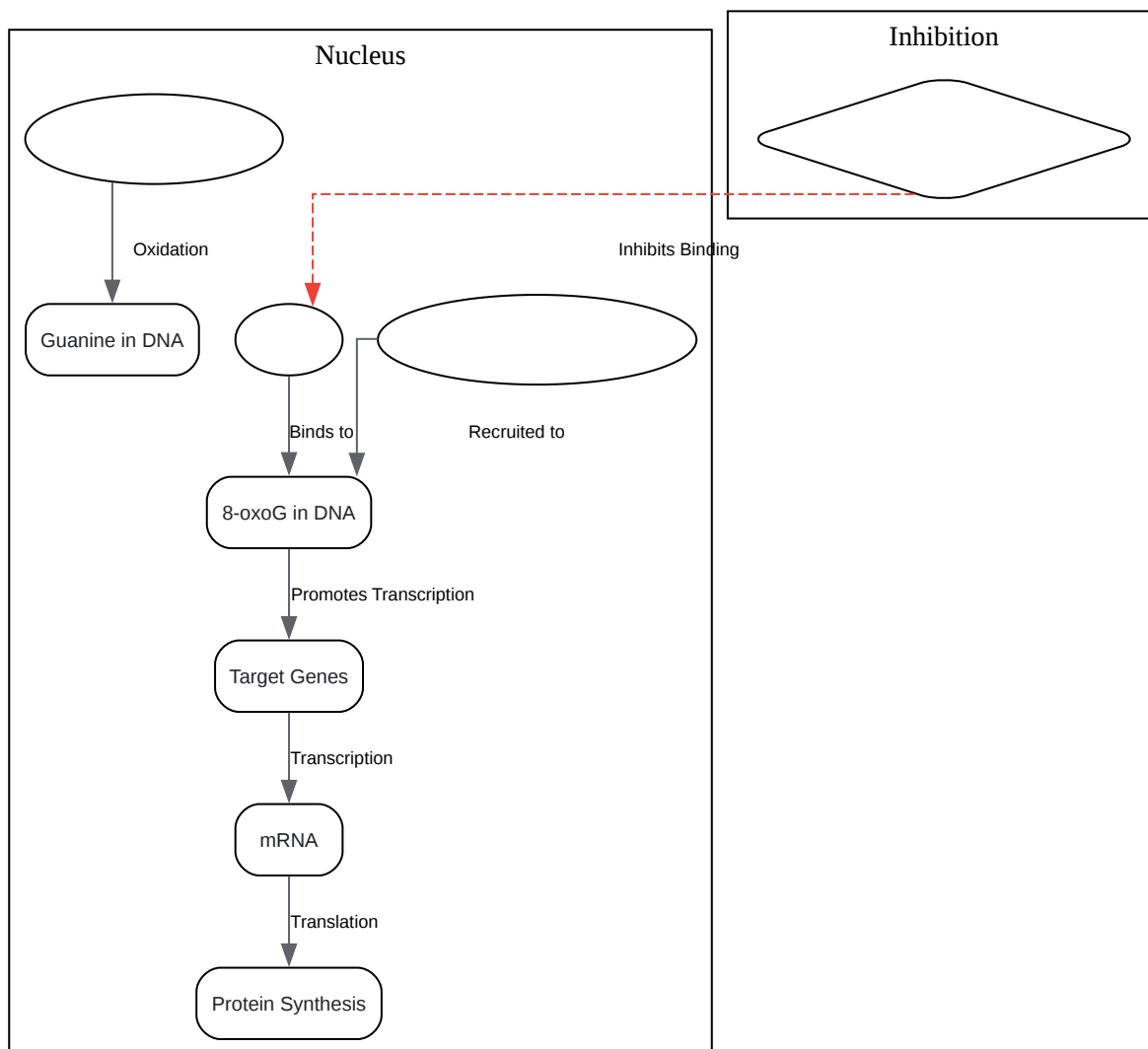
- TGF- β 1
- Sterile phosphate-buffered saline (PBS)
- Experimental mice (e.g., C57BL/6)
- Syringes and needles for i.p. and intranasal (i.n.) administration

2. Preparation of TH5487 Formulation: a. Dissolve TH5487 in DMSO to create a stock solution. b. Prepare the vehicle by mixing 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile saline. c. Dilute the TH5487 stock solution with the vehicle to the final desired concentration for a 20 mg/kg dosage. Ensure the final DMSO concentration is 10% or less.

3. Animal Procedure: a. Acclimatize mice to the laboratory conditions for at least one week before the experiment. b. On the day of the experiment, administer TH5487 (20 mg/kg) or the vehicle via intraperitoneal (i.p.) injection. c. Following the TH5487 or vehicle administration, induce lung injury by intranasal (i.n.) instillation of TGF- β 1 dissolved in sterile PBS. d. Continue daily i.p. administration of TH5487 or vehicle for the duration of the study (e.g., 4 weeks). e. Monitor the animals regularly for any signs of toxicity or distress. f. At the end of the experimental period, euthanize the mice and collect tissues for analysis (e.g., bronchoalveolar lavage fluid, lung tissue for histology and gene expression analysis).

Experimental Workflow for TH5487 Administration





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